

Application Notes: Step-by-Step Fluo-3 AM Staining of Suspension Cells

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Compound of Interest

Compound Name: Fluo 3-AM
CAS No.: 121714-22-5
Cat. No.: B056945

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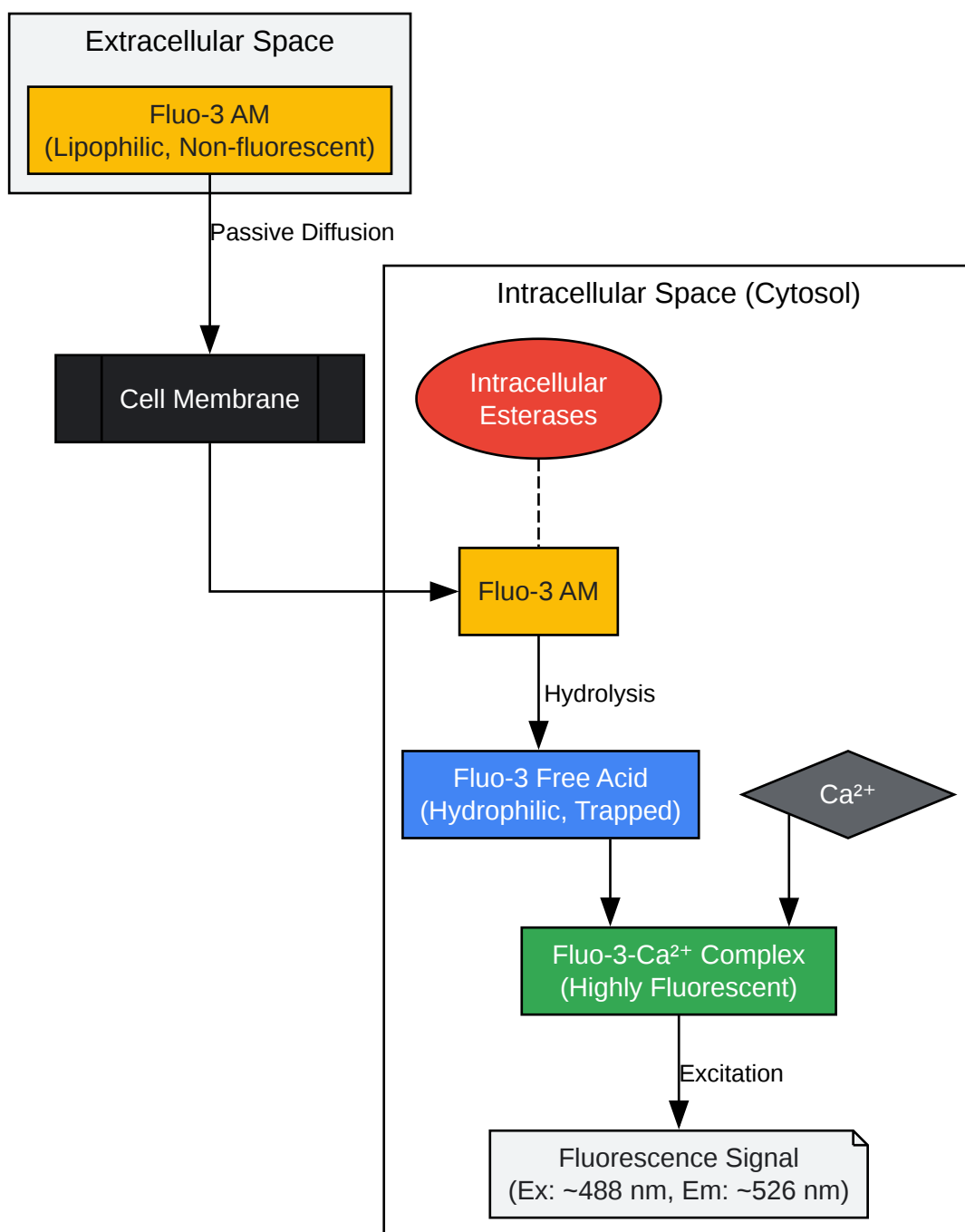
For Researchers, Scientists, and Drug Development Professionals

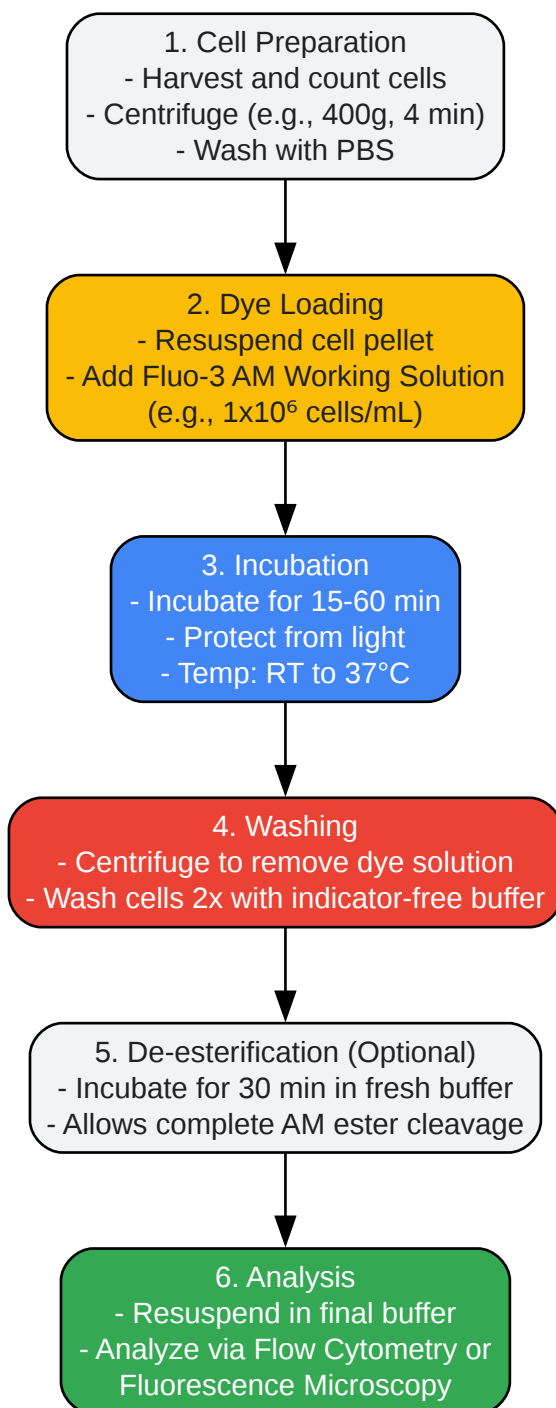
Introduction

Fluo-3 is a fluorescent indicator widely used to measure intracellular calcium concentration ($[Ca^{2+}]$) in living cells.^[1] Developed by Roger Tsien, it is a visible light-excitabile dye compatible with the 488 nm argon-ion laser line, making it suitable for flow cytometry and confocal laser scanning microscopy.^{[1][2]} The acetoxymethyl (AM) ester form, Fluo-3 AM, is a cell-permeant derivative that can be passively loaded into cells.^{[2][3]} Once inside, intracellular esterases cleave the AM group, trapping the active, calcium-sensitive Fluo-3 molecule in the cytosol.^{[1][2]} In its calcium-free form, Fluo-3 is virtually non-fluorescent, but upon binding to Ca^{2+} , its fluorescence intensity increases by approximately 100-fold, with an emission maximum around 525 nm.^{[1][2][5]} This significant increase in fluorescence provides a high-contrast signal for detecting changes in intracellular calcium, a critical second messenger in numerous signaling pathways.^[1]

Principle of Fluo-3 AM Staining

The use of Fluo-3 AM to measure intracellular calcium relies on a multi-step process. First, the lipophilic, non-fluorescent Fluo-3 AM ester crosses the cell membrane into the cytoplasm. Inside the cell, ubiquitous intracellular esterases hydrolyze the AM ester groups. This cleavage converts Fluo-3 AM into the polar, membrane-impermeant Fluo-3 free acid, which is then trapped within the cell.^{[4][6]} The resulting Fluo-3 molecule can bind to free cytosolic calcium ions. This binding event induces a conformational change in the dye, leading to a dramatic increase in its fluorescence emission upon excitation. The measured fluorescence intensity is directly proportional to the intracellular calcium concentration.





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